

Workup procedure for reactions involving 4-Formyl-2-methoxyphenyl methanesulfonate

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Compound of Interest

Compound Name: 4-Formyl-2-methoxyphenyl
methanesulfonate

Cat. No.: B1333864

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Application Notes and Protocols for 4-Formyl-2-methoxyphenyl methanesulfonate

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the workup procedures for reactions involving **4-Formyl-2-methoxyphenyl methanesulfonate**, a versatile intermediate in organic synthesis. The following protocols are based on established methods for the synthesis and purification of aryl methanesulfonates.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Formyl-2-methoxyphenyl methanesulfonate** is presented in Table 1. This data is essential for planning reaction workups and purification strategies.

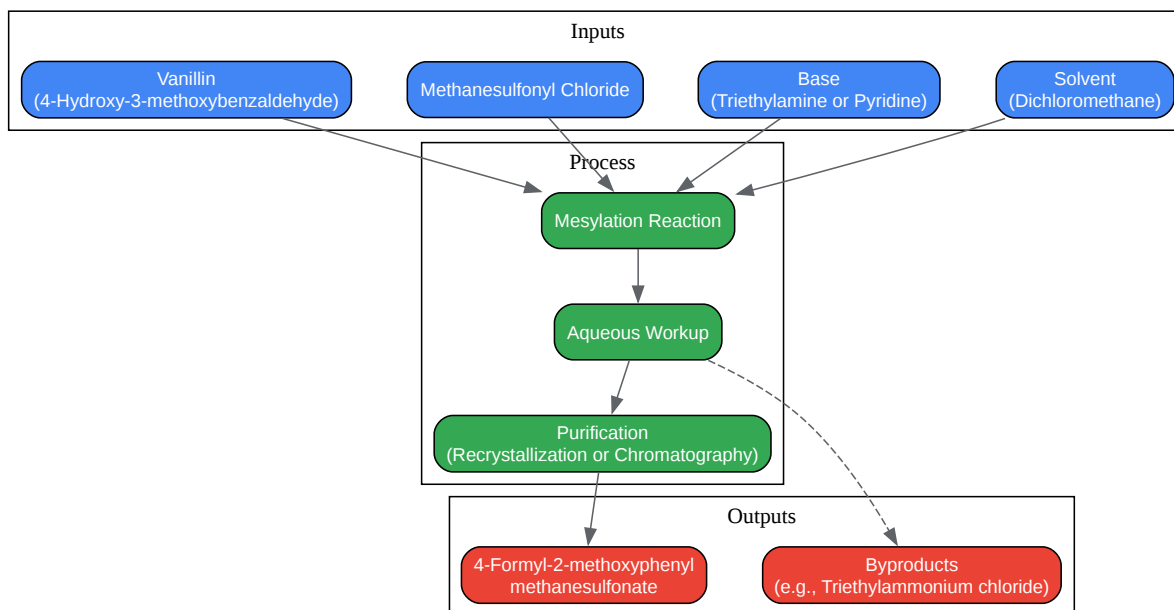
Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₅ S	[1]
Molecular Weight	230.24 g/mol	[1]
Appearance	White to off-white solid (predicted)	General knowledge
Purity	Typically ≥95%	[1]

Synthesis and Workup Protocol: Mesylation of Vanillin

The synthesis of **4-Formyl-2-methoxyphenyl methanesulfonate** is typically achieved through the mesylation of 4-hydroxy-3-methoxybenzaldehyde (vanillin). A general protocol for this reaction and subsequent workup is detailed below.

Reaction Scheme:

Caption: Experimental Workflow for Synthesis and Purification.



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References

- 1. Vanillin - Wikipedia [en.wikipedia.org]
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